

Chemical Structure & Characterization Data

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Compound Focus: (S)-(-)-Perillic acid

CAS No.: 23635-14-5

Cat. No.: S3312019

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The table below summarizes the key data for S-Perillic acid and a characterized derivative from the search results.

Property	S-Perillic Acid (Parent Compound)	N-Dodecyl-4-(prop-1-en-2-yl)cyclohex-1-ene-1-carboxamide (Derivative)
IUPAC Name	4-(prop-1-en-2-yl)cyclohex-1-ene-1-carboxylic acid [1]	N-Dodecyl-4-(prop-1-en-2-yl)cyclohex-1-ene-1-carboxamide [2]
Chemical Formula	C ₁₀ H ₁₄ O ₂ [1]	Information not available in search results
CAS Number	7694-45-3 [1]	Information not available in search results
NMR Data	Information not available in search results	¹ H NMR (400 MHz, CDCl ₃): δ 7.28 (s, 1H), 6.70–6.63 (m, 1H), 5.71 (s, 1H), 4.78 (dd, J = 16.0 Hz, 2H), 3.33 (dd, J = 12.0 Hz, 2H), 2.51–2.03 (m, 5H), 2.03–1.90 (m, 1H), 1.78 (s, 3H... [2]
Bioactivity (Summary)	Metabolite of limonene; investigated for anticancer properties [3]	Showed significant anti-proliferative effects against HepG2 (liver cancer) and U251 (glioblastoma) cell lines [2]

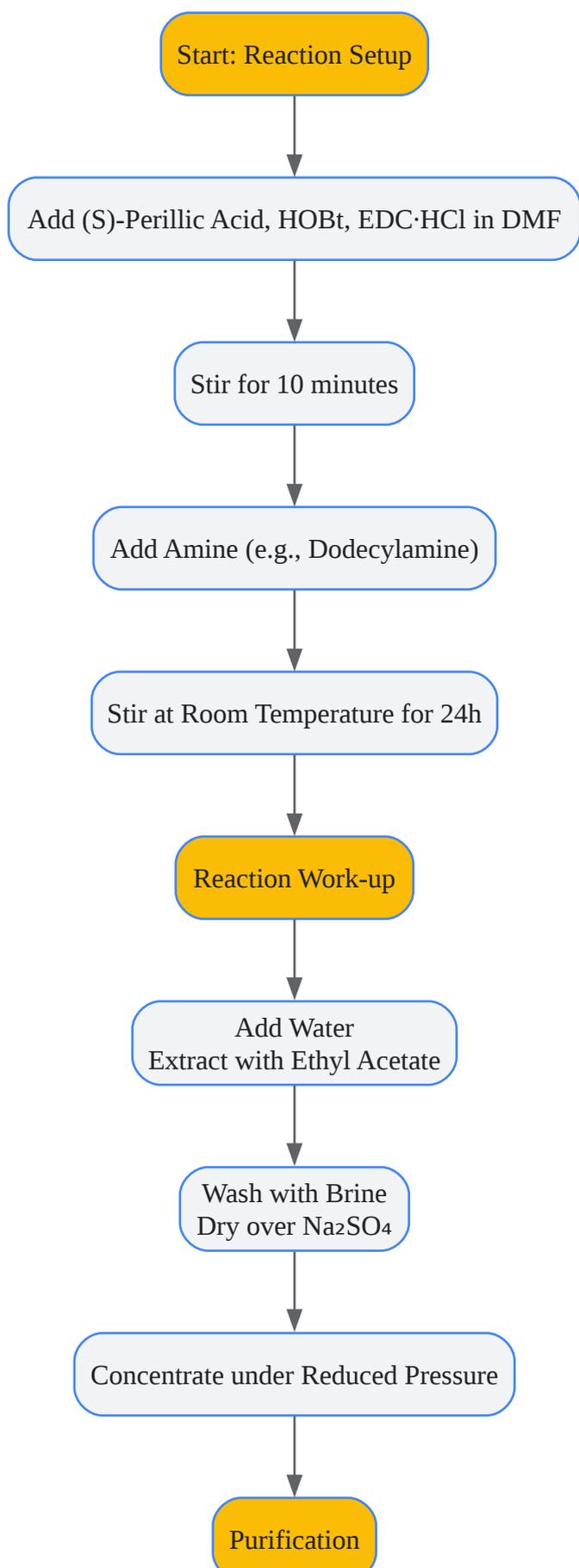
Experimental Protocol for Synthesis & Characterization

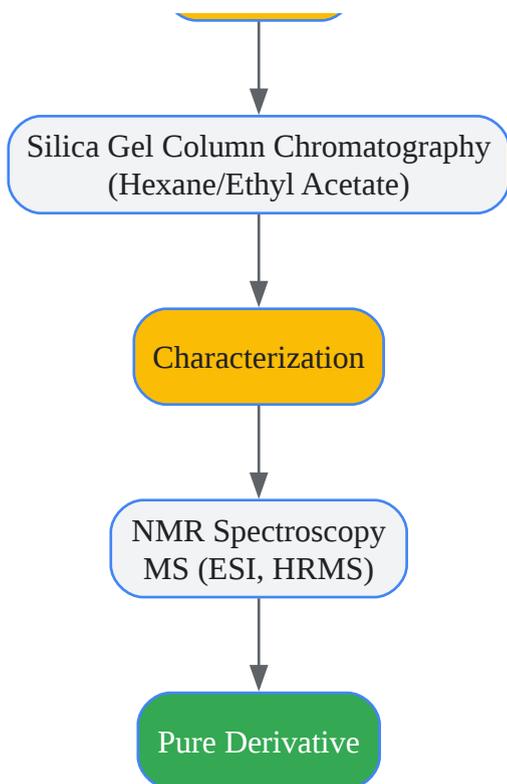
The following methodology is adapted from the 2019 research on S-Perillic acid derivatives [2].

- **✓ Step 1: Amide Coupling Reaction** A solution of 1.0 mmol of (S)-perillic acid, 0.75 mmol HOBt·xH₂O, and 0.75 mmol EDC·HCl in 20 mL of DMF was stirred for 10 minutes. Subsequently, 1.0 mmol of the appropriate amine (e.g., dodecylamine) was added, and the reaction mixture was stirred at room temperature for 24 hours [2].
- **✓ Step 2: Work-up Procedure** After 24 hours, 30 mL of water was added to the reaction mixture with stirring. The aqueous phase was extracted with ethyl acetate (2 × 40 mL). The combined organic extracts were then washed with brine, dried over anhydrous Na₂SO₄, and concentrated under reduced pressure [2].
- **✓ Step 3: Purification** The crude residue was purified using silica gel column chromatography with a hexane/ethyl acetate mobile phase to isolate the solid amide product [2].
- **✓ Step 4: Structural Characterization** The synthesized compounds were characterized by **Electrospray Ionization Mass Spectrometry (ESI-MS)**, **High-Resolution Mass Spectrometry (HRMS)**, and **Nuclear Magnetic Resonance spectroscopy**, including ¹H-NMR, ¹³C-NMR, and/or ¹⁹F-NMR [2]. The ¹H NMR spectrum was acquired on a **400 MHz spectrometer using CDCl₃ as the solvent** [2].

Pathway and Workflow Diagrams

The following diagram illustrates the experimental workflow for the synthesis and characterization of S-Perillic acid derivatives as described in the protocol.

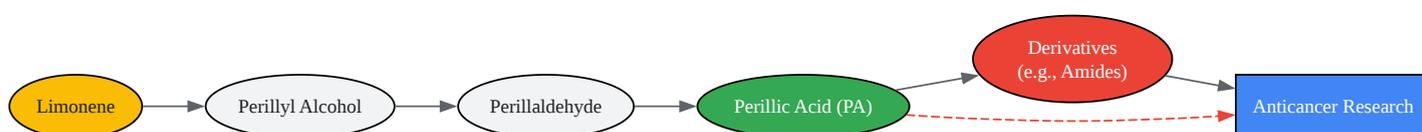




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Synthesis and characterization workflow for S-Perillic acid derivatives. [2]

This diagram outlines the relationship between Perillic Acid, its parent compounds, and its significance in research.



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Relationship of Perillic acid to precursors and research applications. [2] [3]

Relevance in Drug Development

- **Anticancer Potential:** S-Perillic acid derivatives have demonstrated **substantial anti-proliferative effects** against challenging cancer cell lines, including hepatocellular carcinoma (HepG2) and

glioblastoma (U251). One derivative (Compound 5) showed growth inhibitory effects (IC_{50}) that fall within the acceptable standard recommended by the US National Cancer Institute for selecting anticancer drug candidates [2].

- **Role of NMR:** In this context, NMR spectroscopy is a critical, non-destructive technique for determining the 3D structure of molecules at the atomic level and is indispensable for confirming the structure of synthesized novel compounds in drug discovery [4].

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References

1. Showing Compound Perillic acid (FDB013215) [foodb.ca]
2. Novel N-arylamide derivatives of (S)-perillic acid ((S)-PA) [pmc.ncbi.nlm.nih.gov]
3. Synthesis, Bioproduction and Bioactivity of Perillic Acid—A ... [mdpi.com]
4. Advantages and Limitations of Nuclear ... Magnetic Resonance [azooptics.com]

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